

Optimizing ammonium diethyl dithiophosphate dosage in copper flotation

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Compound of Interest

Compound Name: *Ammonium O,O-diethyl
dithiophosphate*

Cat. No.: *B8022399*

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Application Note: Optimizing Ammonium Diethyl Dithiophosphate (ADDTP) Dosage in Copper Flotation

Abstract

This guide details the protocol for optimizing Ammonium Diethyl Dithiophosphate (ADDTP) dosage in the flotation of copper sulfide ores (principally chalcopyrite and chalcocite). Unlike aggressive xanthate collectors, ADDTP offers superior selectivity against iron sulfides (pyrite/pyrrhotite) but requires precise dosage control to balance recovery with concentrate grade. This document provides a self-validating experimental framework for process engineers to determine the "Critical Coalescence Concentration" and optimal collector-to-surface ratio.

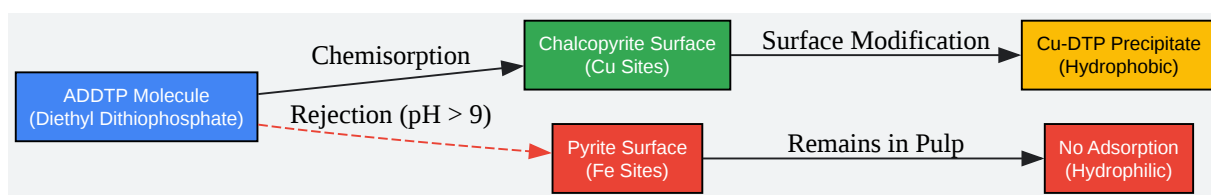
Chemical Basis & Mechanism

1.1 The Selectivity Advantage Ammonium Diethyl Dithiophosphate is a weak, anionic surfactant. Its selectivity stems from its stability constants with metal ions. It forms stable, hydrophobic precipitates with Copper (Cu^{2+}) but forms unstable or soluble complexes with Iron (Fe^{2+}) at alkaline pH.

- Target Interaction: Chemisorption via the sulfur atoms onto Cu sites on the mineral surface.
- Key Differentiator: Unlike Xanthates (e.g., PAX, SIBX), which can inadvertently float pyrite through di-xanthogen formation, ADDTP resists oxidation to its dimer form, thereby depressing pyrite naturally.

1.2 The "Dosage-Froth" Coupling A unique characteristic of dithiophosphates is their contribution to froth structure. ADDTP has slight frothing properties.

- Under-dosage: Insufficient hydrophobicity; high copper loss to tails.
- Over-dosage: "Sticky froth" phenomenon.[1] Excess reagent stabilizes water films, causing hydraulic entrainment of fine gangue (silicates/clays), destroying concentrate grade.



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Figure 1: Selective adsorption mechanism of ADDTP on Copper vs. Iron sulfides.

Experimental Design Strategy (DOE)

Do not rely on "standard" dosages (e.g., 30 g/t). Ore mineralogy dictates demand. Use a Central Composite Design (CCD) or a simplified 3x3 Matrix approach.

Table 1: Comparative Reagent Characteristics

Reagent	Type	Collecting Power	Selectivity (vs. Pyrite)	Frothing Effect	Typical Dosage
ADDTP	Dithiophosphate	Moderate	High	Moderate	10 - 50 g/t
SIBX	Xanthate	High	Moderate	Low	20 - 60 g/t
PAX	Xanthate	Very High	Low	Very Low	10 - 40 g/t

The Optimization Matrix:

- Variable A (Dosage): 10 g/t, 25 g/t, 40 g/t.
- Variable B (pH): 9.0, 10.5, 11.5 (Regulated by Lime).
- Constant: Frother dosage (e.g., MIBC at 10 g/t) must remain fixed to isolate ADDTP's frothing contribution.

Detailed Bench-Scale Protocol

Objective: Generate a Grade-Recovery curve to identify the inflection point where ADDTP addition yields diminishing returns.

Equipment:

- Denver D-12 Laboratory Flotation Machine (or equivalent).
- 2L and 4L Cells.
- Rod Mill (Stainless steel).

Step-by-Step Workflow:

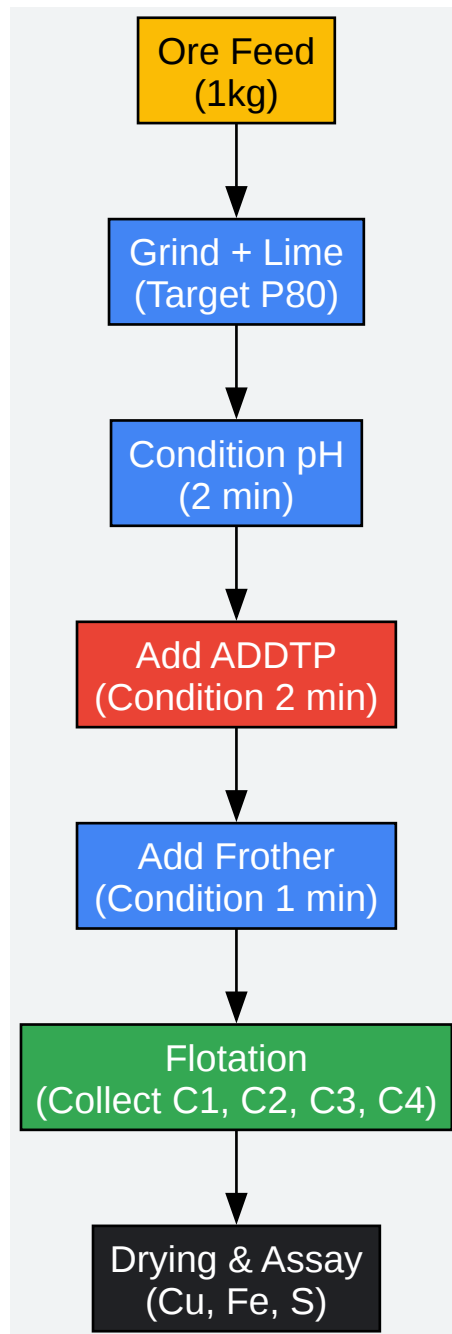
- Grinding (Liberation):
 - Charge 1 kg of crushed ore (-10 mesh) into the rod mill.
 - Add water to 67% solids.

- Crucial: Add Lime (CaO) to mill to establish baseline alkalinity (prevents activation of pyrite by copper ions released during grinding).
- Grind to target

(typically 75–106

).
- Conditioning (The "Time" Variable):
 - Transfer pulp to 2.5L cell. Adjust density to 30-35% solids.
 - Set impeller to 1200 RPM.
 - Step 2a: Check pH. Adjust to target (e.g., 10.5). Condition 2 min.
 - Step 2b (Collector): Add ADDTP (1% solution). Condition for 2 minutes.
 - Note: Dithiophosphates have slower kinetics than xanthates; do not rush this step.
 - Step 2c (Frother): Add Frother.[2] Condition 1 min.
- Flotation (Kinetic Sizing):
 - Open air valve.
 - Collect concentrates at timed intervals:
 - C1: 0–1 min (Fast floating, liberated Cu).
 - C2: 1–3 min (Middlings).
 - C3: 3–7 min (Slow floating, composites).
 - C4: 7–12 min (Scavenger stage).
 - Maintain pulp level by adding pH-adjusted water.
- Sample Processing:

- Filter, dry, and weigh all Concentrates (C1-C4) and Tails.
- Submit for assay: Cu %, Fe %, S %.



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Figure 2: Bench-scale flotation workflow for ADDTP optimization.

Analytical Validation (Self-Validating System)

To ensure the protocol is valid, you must perform a Mass Balance Check before analyzing metallurgical results.

Validation Formula:

Where

is Mass and

is Grade for Concentrate (

) and Tails (

).

- Pass: Calculated Head is within $\pm 5\%$ of Assayed Head.
- Fail: $>5\%$ deviation indicates sampling error or mass loss. Discard test.

Data Interpretation: The Grade-Recovery Curve Plot Cumulative Grade (Y-axis) vs. Cumulative Recovery (X-axis) for each dosage.

- The Selectivity Zone: At low dosage (e.g., 10 g/t), the curve should be steep (High Grade, Low Recovery).
- The Optimization Point: As dosage increases, the curve shifts right. The optimal dosage is the curve that pushes furthest to the "top-right" corner before the tail drops significantly in grade.
- The "Knee": If increasing ADDTP from 25 g/t to 40 g/t increases Recovery by 1% but drops Grade by 5%, you have exceeded the optimal dosage (entrainment is occurring).

Troubleshooting & Interaction Effects

Scenario: High Recovery, Low Grade (Pyrite Dilution)

- Cause: ADDTP dosage too high, or pH too low (<9.0).

- Fix: Reduce ADDTP by 20%. Increase Lime.
- Advanced Fix: Use a blend. 70% ADDTP / 30% Thionocarbamate. Thionocarbamates are more selective and require less frother.

Scenario: Sticky, Unmanageable Froth

- Cause: ADDTP has inherent frothing.[1] Overdosing creates stable bubbles that trap gangue.
- Fix: Reduce the separate frother (MIBC/Pine Oil) dosage. Let ADDTP carry the froth.

Scenario: Slow Kinetics (Copper floats too slowly)

- Cause: ADDTP is a weaker collector than xanthate.
- Fix: "Spike" the collector. Use ADDTP for the first 2 minutes (selectivity), then add a small "kicker" of PAX (Potassium Amyl Xanthate, 5 g/t) for the scavenger stage to pull remaining composites.

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